

Application Notes and Protocols for Analytical Method Development of Sacubitril Impurities

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Compound of Interest

Compound Name: (2S,4S)-Sacubitril

CAS No.: 149709-63-7

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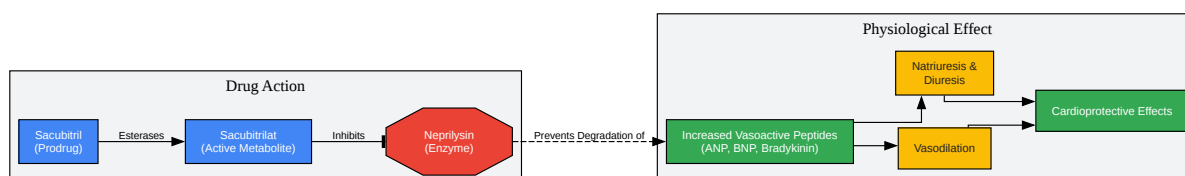
Introduction

Sacubitril, a first-in-class angiotensin receptor-neprilysin inhibitor (ARNI), is a crucial component in the combination drug sacubitril/valsartan, indicated for the treatment of heart failure. As with any pharmaceutical active ingredient, ensuring the purity and controlling impurities in sacubitril is critical for its safety and efficacy. This document provides detailed application notes and protocols for the development of analytical methods to identify and quantify impurities in sacubitril.

The methods described herein are based on established analytical techniques such as High-Performance Liquid Chromatography (HPLC) and Ultra-High-Performance Liquid Chromatography (UHPLC). These methods are designed to be stability-indicating, meaning they can effectively separate the active pharmaceutical ingredient (API) from its potential degradation products and process-related impurities.

Signaling Pathway of Sacubitril

Sacubitril is a prodrug that is rapidly converted in vivo to its active metabolite, sacubitrilat (LBQ657). Sacubitrilat inhibits the enzyme neprilysin, which is responsible for the degradation of several endogenous vasoactive peptides, including natriuretic peptides (atrial natriuretic peptide [ANP] and brain natriuretic peptide [BNP]), bradykinin, and adrenomedullin. By inhibiting neprilysin, sacubitrilat increases the circulating levels of these peptides. This leads to vasodilation, natriuresis (excretion of sodium in the urine), and diuresis (increased urine production), which help to reduce the hemodynamic stress on the heart in patients with heart failure. The co-administration with valsartan, an angiotensin II receptor blocker, is crucial as neprilysin inhibition also leads to an increase in angiotensin II levels. Valsartan selectively blocks the AT1 receptor, mitigating the potential harmful effects of increased angiotensin II.

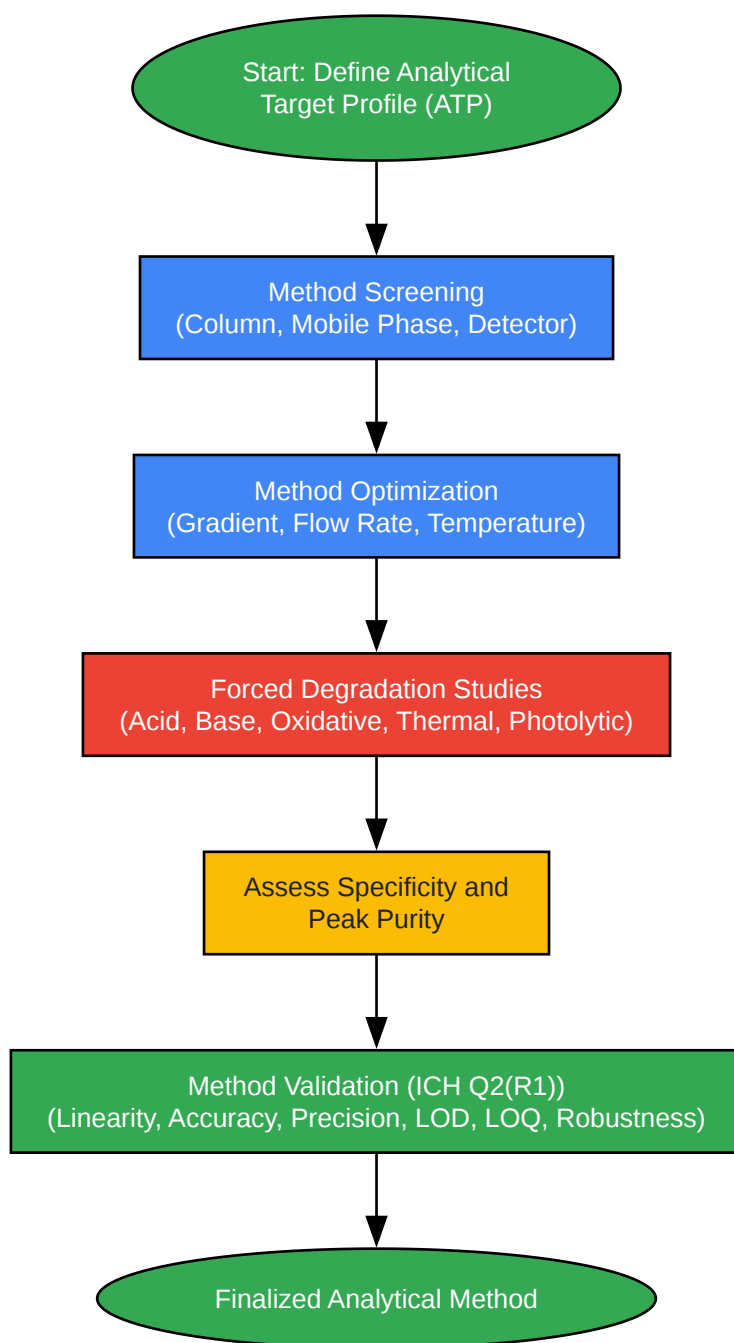


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Caption: Signaling pathway of sacubitril's mechanism of action.

Experimental Workflow for Analytical Method Development

The development of a robust analytical method for sacubitril impurities follows a systematic workflow. This involves method screening and optimization, forced degradation studies to ensure the method is stability-indicating, and finally, method validation according to ICH guidelines.



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Caption: Experimental workflow for analytical method development.

Analytical Method Protocols

Stability-Indicating RP-HPLC Method

This method is suitable for the determination of sacubitril and its impurities in bulk drug and pharmaceutical dosage forms.

Chromatographic Conditions:

Parameter	Condition
Column	Waters X-Bridge C18 (250 mm x 4.6 mm, 5 µm) or equivalent[1][2]
Mobile Phase A	10 mM Disodium Hydrogen Phosphate Buffer[1][2]
Mobile Phase B	Acetonitrile[1][2]
Gradient Program	Time (min)
0	
10	
20	
25	
30	
35	
Flow Rate	1.0 mL/min[1][2]
Column Temperature	30°C[3]
Detector Wavelength	254 nm[3] or 278 nm[1][2]
Injection Volume	10 µL
Diluent	Acetonitrile:Water (50:50, v/v)

Standard and Sample Preparation:

- **Standard Solution (for impurities):** Prepare a stock solution of known sacubitril impurities in the diluent. Further dilute to a final concentration suitable for quantification (e.g., at the reporting threshold level).

- **Standard Solution (Sacubitril):** Accurately weigh about 25 mg of Sacubitril working standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- **Sample Solution:** Accurately weigh a quantity of the sacubitril sample equivalent to 25 mg of sacubitril into a 25 mL volumetric flask. Dissolve and dilute to volume with the diluent.

UHPLC Method for Sacubitril and its Impurities

This method offers faster analysis times and improved resolution.

Chromatographic Conditions:

Parameter	Condition
Column	Accucore XL C8 (100 x 4.6 mm, 3 μ m) or equivalent[4][5][6]
Mobile Phase A	Tetrahydrofuran (THF) and 0.1% perchloric acid in water (8:92, v/v)[4][6]
Mobile Phase B	THF:Water:Acetonitrile (5:15:80, v/v/v)[4][6]
Gradient Program	Optimized based on the separation of all known impurities and degradation products.
Flow Rate	0.6 mL/min[4][5][6]
Column Temperature	30°C[4][5][6]
Detector	Photo Diode Array (PDA) detector, monitored in the range of 200–400 nm[4][6]
Injection Volume	2 μ L
Diluent	Acetonitrile:Water (50:50, v/v)

Standard and Sample Preparation:

- Follow similar procedures as described for the HPLC method, adjusting concentrations as necessary for the sensitivity of the UHPLC system.

Forced Degradation Studies Protocol

Forced degradation studies are essential to demonstrate the stability-indicating nature of the analytical method.[\[2\]](#)[\[4\]](#)[\[7\]](#)

Stress Condition	Protocol
Acid Hydrolysis	Dissolve the sacubitril sample in 0.1 M HCl and heat at 60°C for 2 hours. [8] Neutralize the solution before injection.
Base Hydrolysis	Dissolve the sacubitril sample in 0.1 M NaOH and keep at 40°C for 1 hour. [8] Neutralize the solution before injection.
Oxidative Degradation	Treat the sacubitril sample with 3% H ₂ O ₂ at room temperature for 24 hours.
Thermal Degradation	Expose the solid drug substance to 80°C for 5 days. [4]
Photolytic Degradation	Expose the drug substance to UV light (200 Wh/m ²) and visible light (1.2 million lux hours) in a photostability chamber. [1] [2]

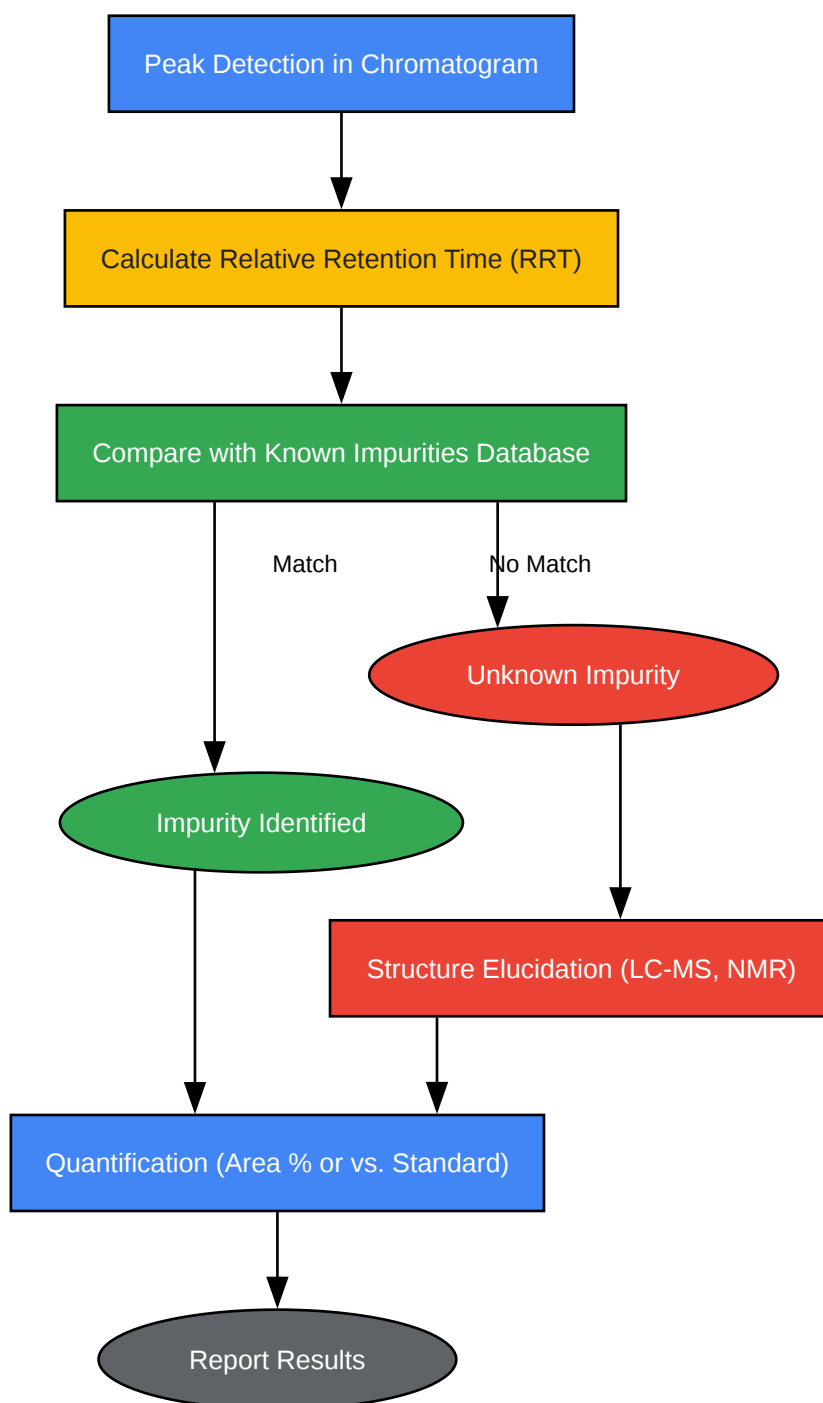
Data Presentation: Known and Potential Impurities of Sacubitril

The following table summarizes some of the known process-related and degradation impurities of sacubitril.

Impurity Name	Structure/Molecular Formula	m/z	Origin
Sacubitrilat (Desethyl-sacubitril)	C ₂₄ H ₂₉ NO ₅	384.59[7]	Degradation (Hydrolysis)
Sacubitrilat Dimer	-	767.77[7]	Degradation
DIA-SAC	-	-	Process-related/Degradation[4]
Cyc-SAC	-	-	Process-related/Degradation[4]
MET-SAC	-	-	Process-related[5]
MAL-SAC	-	-	Process-related[5]
Impurity 1	-	383.44[8]	Acid Degradation
Impurity 5	-	265.35[8]	Base Degradation

Logical Relationship of Impurity Identification and Quantification

The process of identifying and quantifying impurities is a logical sequence of steps, starting from the detection of a peak in the chromatogram to its final quantitative reporting.



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Caption: Logical workflow for impurity identification and quantification.

Conclusion

The analytical methods and protocols outlined in this document provide a comprehensive framework for the development and validation of stability-indicating methods for the analysis of sacubitril and its impurities. Adherence to these guidelines will help ensure the quality, safety, and efficacy of sacubitril-containing drug products. It is crucial for researchers and scientists to adapt and validate these methods based on their specific laboratory conditions and regulatory requirements.

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